

Synthesis of 2-(Allylsulfonyl)-4-methylpyridine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-(Allylsulfonyl)-4-methylpyridine

Cat. No.: B3028573

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This guide provides a comprehensive overview of a reliable synthetic route to **2-(Allylsulfonyl)-4-methylpyridine**, a valuable building block in medicinal chemistry and organic synthesis. The described two-step methodology involves the initial synthesis of a sulfide intermediate followed by its oxidation to the target sulfone. This document furnishes detailed experimental protocols, quantitative data, and workflow visualizations to facilitate its application in a laboratory setting.

Synthetic Strategy Overview

The synthesis of **2-(Allylsulfonyl)-4-methylpyridine** is efficiently achieved through a two-step process. The first step involves the nucleophilic aromatic substitution of 2-chloro-4-methylpyridine with allyl mercaptan to yield 2-(allylthio)-4-methylpyridine. The subsequent step is the selective oxidation of the sulfide intermediate to the desired sulfone using a potent oxidizing agent.

Experimental Protocols

Step 1: Synthesis of 2-(Allylthio)-4-methylpyridine

This procedure details the synthesis of the sulfide intermediate from commercially available starting materials.

Reaction Scheme:

Allyl-S-Py(4-Me) + [O] -> Allyl-SO₂-Py(4-Me)

Caption: Logical relationship of key stages in the synthesis and purification process.

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